

Technical Guide: Spectral Characterization of 10H-Benzofuro[3,2-b]indole

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Compound of Interest

Compound Name: 10H-Benzofuro[3,2-b]indole

CAS No.: 248-66-8

Cat. No.: B1283429

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Executive Summary

10H-Benzofuro[3,2-b]indole represents a critical fused heterocyclic scaffold, increasingly utilized as a building block for organic light-emitting diodes (OLEDs) due to its high triplet energy and thermal stability.^[1] It also serves as a pharmacophore in medicinal chemistry, particularly in the development of kinase inhibitors and DNA intercalating agents.

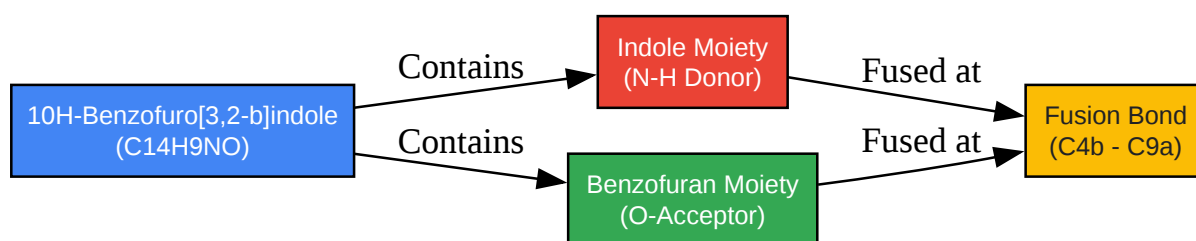
This guide provides a rigorous workflow for the structural validation of this compound using ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy. It addresses the specific challenges of characterizing fused heteroaromatic systems, including solubility limits, tautomeric exchange, and quaternary carbon assignment.

Structural Analysis & Numbering

Correct interpretation of NMR data requires adherence to a consistent numbering scheme. The fusion of the indole and benzofuran rings creates a planar, electron-rich system.

Structural Logic

- Core System: Tetracyclic fused ring.
- Heteroatoms: Nitrogen (N-10) and Oxygen (O-5).
- Symmetry: The molecule is asymmetric (Cs point group only if planar and ignoring substituents, but chemically the indole and benzofuran sides are distinct). This results in a complex aromatic region where protons do not strictly overlap by symmetry.



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Figure 1: Structural composition of the benzofuro[3,2-b]indole scaffold.

Experimental Protocols

Synthesis Context & Impurity Profiling

Understanding the synthesis route is vital for anticipating impurities in the NMR spectrum.

- Common Route: Cadogan cyclization of 2-(2-nitrophenyl)benzofuran using triethyl phosphite ().
- Target Impurities:
 - Unreacted Nitro Precursor: Look for distinct downfield signals (~8.2-8.5 ppm).
 - Phosphorus Byproducts: Triethyl phosphate (approx. 1.3 ppm t, 4.1 ppm q).

Sample Preparation

The parent compound exhibits limited solubility in non-polar solvents due to

-
stacking.

- Preferred Solvent: DMSO-d₆ (Dimethyl sulfoxide-d₆).^[2]
 - Why: Excellent solubility; slows down proton exchange, allowing the N-H proton to be observed as a sharp(er) signal.
- Secondary Solvent: Acetone-d₆ (good for resolution, but N-H may broaden).
- Avoid: CDCl₃

(Chloroform-d) unless the amine is substituted; the parent compound often precipitates or shows broad peaks due to aggregation.

Protocol:

- Weigh 5–10 mg of the solid analyte.
- Dissolve in 0.6 mL of DMSO-d₆ (99.9% D).
- Filter through a cotton plug if suspension is visible.
- Acquire data at 298 K (25°C) to standardize chemical shifts.

Spectral Data Analysis

¹H NMR Spectroscopy (400/500 MHz, DMSO-d₆)

The proton spectrum is characterized by a distinct exchangeable singlet (NH) and a crowded aromatic region (7.0–8.2 ppm).

Signal (ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
11.20 – 11.80	br s	1H	N-H (10)	Highly deshielded due to aromatic ring current and H-bonding. Disappears on D O shake.
8.05 – 8.15	d	1H	H-1	Deshielded doublet; peri-position to the N-H.
7.80 – 7.90	d	1H	H-9	Peri-position to the Oxygen (benzofuran side).
7.60 – 7.70	d/m	2H	H-4, H-6	Protons adjacent to the fusion bridgehead.
7.30 – 7.50	m	2H	H-2, H-8	Mid-ring protons; often overlapping.
7.15 – 7.25	m	2H	H-3, H-7	Most shielded aromatic protons.

Note: Exact shifts vary slightly with concentration and temperature. The N-H peak is the diagnostic anchor.

13C NMR Spectroscopy (100/125 MHz, DMSO-d6)

The carbon spectrum requires long acquisition times ($d1 > 2s$) to visualize the quaternary bridgehead carbons.

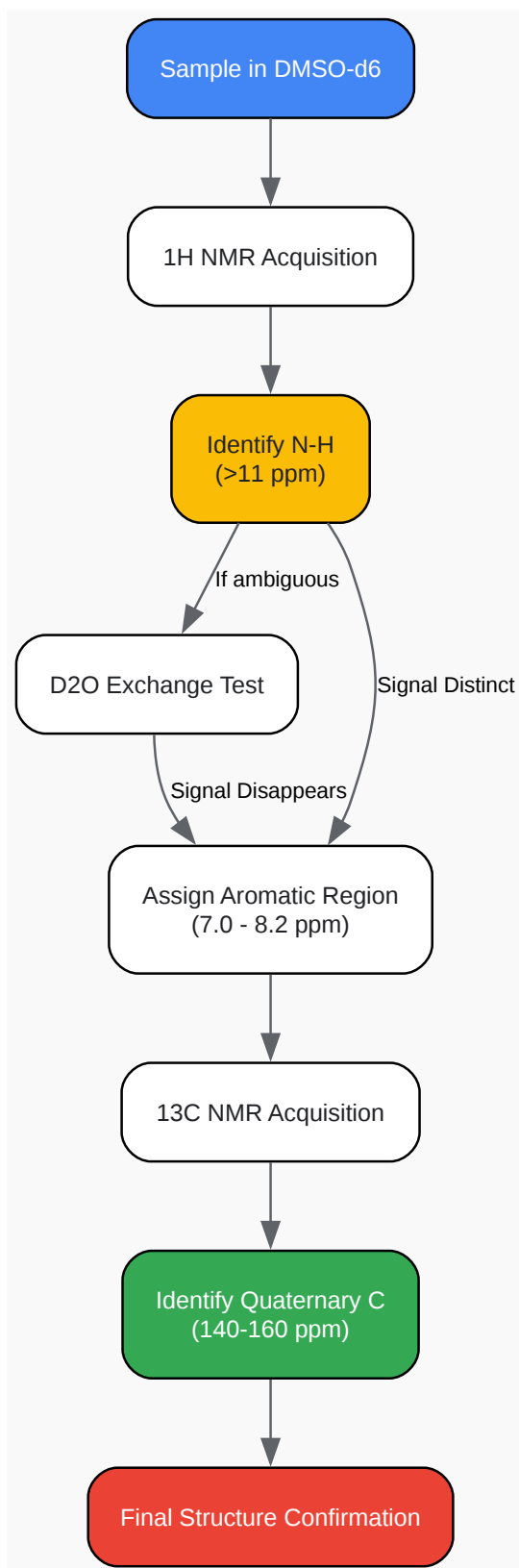
Signal (ppm)	Type	Assignment	Interpretation
155.0 – 160.0	C_quat	C-O (C-5a)	Most deshielded carbon; directly attached to Oxygen.
140.0 – 145.0	C_quat	C-N (C-9a)	Bridgehead carbon attached to Nitrogen.
120.0 – 125.0	C_quat	C-4b/C-4a	Central fusion carbons.
118.0 – 128.0	CH	Aromatic CH	Indole/Benzofuran ring carbons.
110.0 – 112.0	CH	C-1/C-9	Often the most shielded CH carbons due to resonance.

Advanced Correlation (Validation)

To confirm the connectivity of the asymmetric halves, 2D NMR is required.

- COSY (Correlation Spectroscopy): Establishes the two isolated spin systems (the 4 protons on the indole side vs. the 4 on the benzofuran side).
- HMBC (Heteronuclear Multiple Bond Correlation): The N-H proton will show long-range coupling to C-4a and C-9a, definitively identifying the indole bridgehead carbons.

Workflow Diagram: Assignment Logic



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Figure 2: Step-by-step logic for validating the **10H-Benzofuro[3,2-b]indole** structure.

Troubleshooting & Common Issues

Issue	Cause	Remediation
Broad N-H Peak	Proton exchange with trace water in solvent.	Use a fresh ampoule of DMSO-d ₆ or dry the solvent over 4Å molecular sieves.
Missing Quaternary Carbons	Long relaxation times (T ₁) of bridgehead carbons.	Increase the relaxation delay (d ₁) to 3–5 seconds in the ¹³ C pulse sequence.
Extra Peaks in Aliphatic Region	Residual solvents.	Check for Ethanol/Acetone (recrystallization solvents) or Triethyl phosphate (synthesis byproduct).

References

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 - URL:
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 - Title: Synthesis of Benzofuro[3,2-b]indol-3-one Derivatives via Dearomative (3 + 2) Cycloaddition.[4]
 - Source: National Institutes of Health (NIH) / PMC.
 - URL:
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- URL:

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